

Solubility Profile of Maleic Hydrazide-d2 in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Maleic Hydrazide-d2** in various organic solvents. Due to the limited availability of direct experimental data for the deuterated form, this document presents the solubility data for non-deuterated Maleic Hydrazide as a close proxy. This approach is based on the generally accepted principle that deuteration has a minimal effect on the physicochemical property of solubility. However, slight variations may exist.

Core Data Presentation

The following table summarizes the quantitative solubility data for Maleic Hydrazide in a range of common organic solvents at 25 °C. This data is crucial for researchers and professionals in drug development for tasks such as formulation, purification, and analytical method development.



Solvent	Temperature (°C)	Solubility
Dimethylformamide (DMF)	25	2.4% (24,000 ppm)[1][2]
Dimethyl sulfoxide (DMSO)	25	90,000 ppm[1][2]
Acetone	25	1,000 ppm[1][2]
Ethanol	25	0.1% (1,000 ppm)[1][2]
Methanol	25	4,200 mg/l[3][4][5]
Xylene	25	< 1,000 ppm[1][2]
Hexane	25	< 0.001 g/l[4][5]
Toluene	25	< 0.001 g/l[4][5]

Note: ppm stands for parts per million, which is equivalent to mg/L for dilute aqueous solutions. For organic solvents, it is more accurately expressed as mg/kg. The percentage is on a weight/weight basis.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. A widely accepted and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.

Shake-Flask Method for Solubility Determination

This method involves saturating a solvent with a solute and then measuring the concentration of the solute in the saturated solution.

Materials and Equipment:

- Maleic Hydrazide-d2
- Selected organic solvents of high purity
- Analytical balance



- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

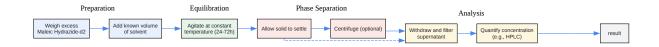
Procedure:

- Preparation: Accurately weigh an excess amount of Maleic Hydrazide-d2 into a vial. The
 excess solid is necessary to ensure that a saturated solution is formed.
- Dissolution: Add a known volume of the desired organic solvent to the vial.
- Equilibration: Seal the vial and place it in a constant temperature shaker set to the desired temperature (e.g., 25 °C). The mixture should be agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same temperature to let the undissolved solid settle. Centrifugation can be used to facilitate the separation of the solid and liquid phases.
- Sampling: Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any remaining solid particles.
- Analysis: Accurately dilute the filtered saturated solution with a suitable solvent. Quantify the
 concentration of Maleic Hydrazide-d2 in the diluted sample using a validated analytical
 method, such as HPLC.
- Calculation: Calculate the solubility of Maleic Hydrazide-d2 in the solvent based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow



The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Maleic Hydrazide-d2**.

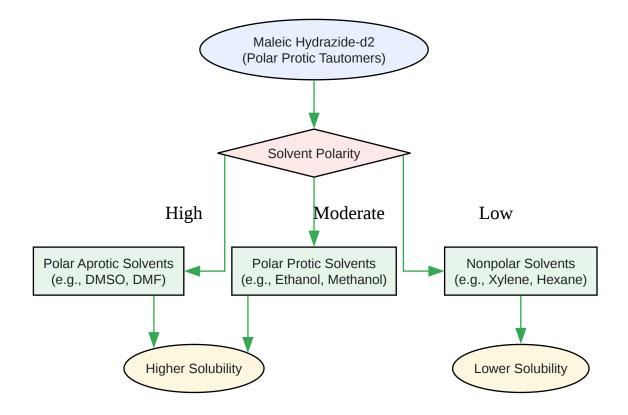


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Caption: Workflow for the shake-flask solubility determination method.

Signaling Pathways and Logical Relationships

While Maleic Hydrazide is known to be a plant growth regulator, its direct signaling pathways in the context of solubility in organic solvents are not applicable. However, the logical relationship in selecting a suitable solvent can be visualized.





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